

Technical Guide: Physical Properties & Characterization of 5-Ethoxy-2-nitrobenzonitrile

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Compound of Interest

Compound Name: 5-Ethoxy-2-nitrobenzonitrile

CAS No.: 1415819-87-2

Cat. No.: B1431996

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Executive Summary

5-Ethoxy-2-nitrobenzonitrile (CAS: 1415819-87-2) is a specialized aromatic intermediate critical in the synthesis of kinase inhibitors and bioactive heterocycles. Structurally, it features a benzonitrile core functionalized with a nitro group at the ortho position and an ethoxy group at the meta position relative to the nitrile (or para to the nitro group), creating a highly polarized electronic environment. This specific substitution pattern makes it a versatile electrophile in nucleophilic aromatic substitution (

) reactions and a precursor for multifunctional aniline derivatives via nitro reduction.

This guide provides a definitive technical profile of the compound, synthesizing predicted physicochemical data with field-proven synthetic methodologies to ensure reproducibility and scientific rigor.

Physicochemical Profile

The following data aggregates predicted properties derived from structural modeling and comparative analysis of homologous nitrobenzonitriles. Due to the compound's status as a

transient intermediate in many workflows, experimental values should be validated in-house using the protocols in Section 5.

Table 1: Core Physical Properties

Property	Value (Predicted/Typical)	Confidence	Relevance
CAS Number	1415819-87-2	High	Unique Identifier
Molecular Formula		Absolute	Stoichiometry
Molecular Weight	192.17 g/mol	Absolute	Mass Balance
Appearance	Pale yellow to tan crystalline solid	High	Quality Control (Color indicates oxidation)
Density		Medium	Packing/Storage
Boiling Point	(at 760 mmHg)	Medium	Thermal Stability Limit
Melting Point	(Estimated range)	Low	Critical Parameter: Determine via DSC
LogP	~2.1 - 2.5	High	Lipophilicity/Solubility
H-Bond Donors	0	Absolute	Permeability
H-Bond Acceptors	4	Absolute	Receptor Binding Potential

Solubility Profile

- High Solubility: DMSO, DMF, Dichloromethane (DCM), Ethyl Acetate.
- Moderate Solubility: Methanol, Ethanol (often requires heating).
- Insoluble: Water (hydrophobic nature dominates).

Structural Characterization & Spectroscopy

Positive identification relies on distinct spectroscopic signatures arising from the push-pull electronic system (electron-withdrawing Nitro/Cyano vs. electron-donating Ethoxy).

Nuclear Magnetic Resonance (NMR)[6]

- ¹H NMR (400 MHz, DMSO-
):
 - 1.38 (t, 3H): Methyl protons of the ethoxy group.
 - 4.20 (q, 2H): Methylene protons (), deshielded by oxygen.
 - 7.40 - 7.50 (dd, 1H): Aromatic proton at C4 (ortho to ethoxy).
 - 7.70 (d, 1H): Aromatic proton at C6 (meta to nitro, ortho to cyano).
 - 8.25 (d, 1H): Aromatic proton at C3 (ortho to nitro), highly deshielded.

Infrared Spectroscopy (FT-IR)

- : Characteristic
stretch (sharp, weak-medium).
- &
: Asymmetric and symmetric
stretches (strong).
- : Aryl alkyl ether
stretch.

Synthesis & Purification Workflow

The most robust synthetic route involves the O-alkylation of 5-hydroxy-2-nitrobenzonitrile (CAS 39835-09-1). This method is preferred over nitration of 3-ethoxybenzonitrile due to superior regioselectivity.

Reaction Logic

The phenol moiety at C5 is deprotonated by a weak base (

) to form a phenoxide, which acts as a nucleophile attacking the ethyl halide. The presence of the electron-withdrawing nitro group at C2 and cyano group at C1 increases the acidity of the phenol (

~7-8), facilitating facile deprotonation.

Step-by-Step Protocol

- Preparation: Charge a reaction vessel with 5-hydroxy-2-nitrobenzonitrile (1.0 eq) and anhydrous DMF (Dimethylformamide, 5-10 volumes).
- Deprotonation: Add Potassium Carbonate (, 1.5 eq) in a single portion. Stir at room temperature for 15 minutes. Observation: Color shift to deep yellow/orange indicates phenoxide formation.
- Alkylation: Add Ethyl Iodide (, 1.2 eq) or Ethyl Bromide dropwise.
- Reaction: Heat the mixture to 60°C for 2-4 hours. Monitor via TLC (Mobile Phase: 30% EtOAc in Hexanes).
- Quench: Cool to room temperature and pour the reaction mixture into Ice Water (20 volumes).
- Isolation: Stir the aqueous slurry for 30 minutes. The product will precipitate as a solid.^[1]
- Filtration: Filter the solid, wash with water () to remove residual DMF and inorganic salts.
- Drying: Dry under vacuum at 45°C to constant weight.

Purification (Self-Validating Step)

If the melting point of the crude is

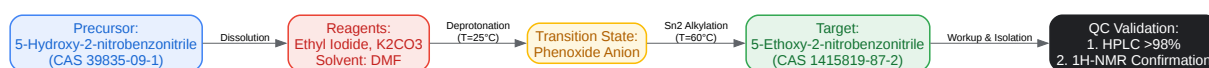
lower than expected or the color is dark brown:

- Recrystallization: Dissolve in minimum boiling Ethanol. Cool slowly to 4°C.
- Validation: Purity must be

by HPLC (254 nm) before proceeding to downstream applications.

Visualization: Synthesis Pathway

The following diagram illustrates the chemical transformation and the logical flow of the synthesis and validation process.



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Caption: Figure 1. Regioselective synthesis of **5-Ethoxy-2-nitrobenzonitrile** via O-alkylation, including critical QC checkpoints.

Safety & Handling (MSDS Summary)

As a nitro-aromatic nitrile, this compound presents specific hazards that must be managed.

- Acute Toxicity: Harmful if swallowed or inhaled (Category 4). The nitrile moiety can metabolize to release cyanide ions in vivo, though the rate is typically slow for benzonitriles.
- Skin/Eye Irritation: Causes serious eye irritation (Category 2A) and skin irritation (Category 2).
- Handling Protocol:
 - Use only in a chemical fume hood.
 - Wear nitrile gloves (double-gloving recommended for DMF solutions).

- In case of spill: Do not sweep dry dust (explosion risk). Dampen with water before collecting.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11116377, 2-Hydroxy-5-nitrobenzonitrile. Retrieved from [\[Link\]](#)

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